

# 4,5-Dimethylthiazole-2-thiol safety and handling precautions

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## Compound of Interest

Compound Name: 4,5-Dimethylthiazole-2-thiol

Cat. No.: B054255

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An In-depth Technical Guide to the Safety and Handling of **4,5-Dimethylthiazole-2-thiol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4,5-Dimethylthiazole-2-thiol** (CAS No. 5351-51-9). The information is compiled from various safety data sheets (SDS) and chemical information sources to ensure a thorough guide for laboratory and research professionals.

## Chemical Identification

Proper identification is the first step in chemical safety.

Identifier	Value
Chemical Name	4,5-Dimethylthiazole-2-thiol[1][2]
CAS Number	5351-51-9[1][2][3]
Molecular Formula	C5H7NS2[1][2][3][4]
Molecular Weight	145.25 g/mol [2][3][4]
EINECS Number	226-327-0[1][3]
Synonyms	4,5-Dimethyl-1,3-thiazole-2-thiol

## Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4,5-Dimethylthiazole-2-thiol** is classified with the following hazards.[\[1\]](#)

GHS Classification	Hazard Statement	Signal Word	Pictogram
Skin Irritation, Category 2	H315: Causes skin irritation <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>	Warning <a href="#">[1]</a> <a href="#">[2]</a>	
Serious Eye Irritation, Category 2A	H319: Causes serious eye irritation <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>	Warning <a href="#">[1]</a> <a href="#">[2]</a>	
Specific target organ toxicity — single exposure, Category 3	H335: May cause respiratory irritation <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>	Warning <a href="#">[1]</a> <a href="#">[2]</a>	
Acute Toxicity, Oral, Category 4	H302: Harmful if swallowed <a href="#">[2]</a>	Warning <a href="#">[1]</a> <a href="#">[2]</a>	

Precautionary Statements: A comprehensive list of precautionary statements is provided for safe handling and emergency response.

Type	Statement Code	Statement Text
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][5][6]
P264		Wash skin thoroughly after handling.[1][5][6]
P271		Use only outdoors or in a well- ventilated area.[1][5][6]
P280		Wear protective gloves/protective clothing/eye protection/face protection.[1][5] [6]
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.[1][5][6]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][5]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5][6]
P312		Call a POISON CENTER/doctor if you feel unwell.[1]
P332 + P313		If skin irritation occurs: Get medical advice/attention.[1][5] [6]
P337 + P313		If eye irritation persists: Get medical advice/attention.[1][5] [6]

P362 + P364	Take off contaminated clothing and wash it before reuse. <a href="#">[1]</a>	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
P405	Store locked up. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Physical and Chemical Properties

Property	Value
Appearance	Solid / Powder <a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	166-168 °C <a href="#">[2]</a>
Purity	≥97% <a href="#">[4]</a>

Note: Detailed data on properties like boiling point and density for **4,5-Dimethylthiazole-2-thiol** are not consistently available across safety data sheets.

## Safe Handling and Storage

### Precautions for Safe Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use only in well-ventilated areas, such as a fume hood.[\[1\]](#)[\[7\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[7\]](#)
- Keep away from foodstuffs, beverages, and feed.[\[8\]](#)

### Conditions for Safe Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][5][7]
- Store locked up.[1][5]
- A recommended storage temperature is between 2 - 8 °C.[5][6]
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[9]

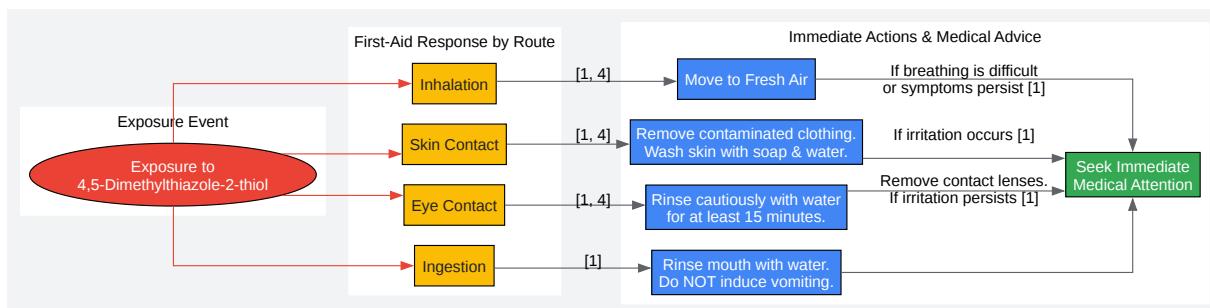
## Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be used.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7][10]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. Gloves must be inspected prior to use.[7]
Respiratory Protection	For operations generating dust, a NIOSH-approved P3 particle respirator is recommended. Ensure adequate ventilation.[6]
Hygiene Measures	Immediately change contaminated clothing. Apply preventive skin protection. Wash hands and face after working with the substance.[6]

## First-Aid Measures

The following diagram outlines the immediate steps to be taken in case of accidental exposure.



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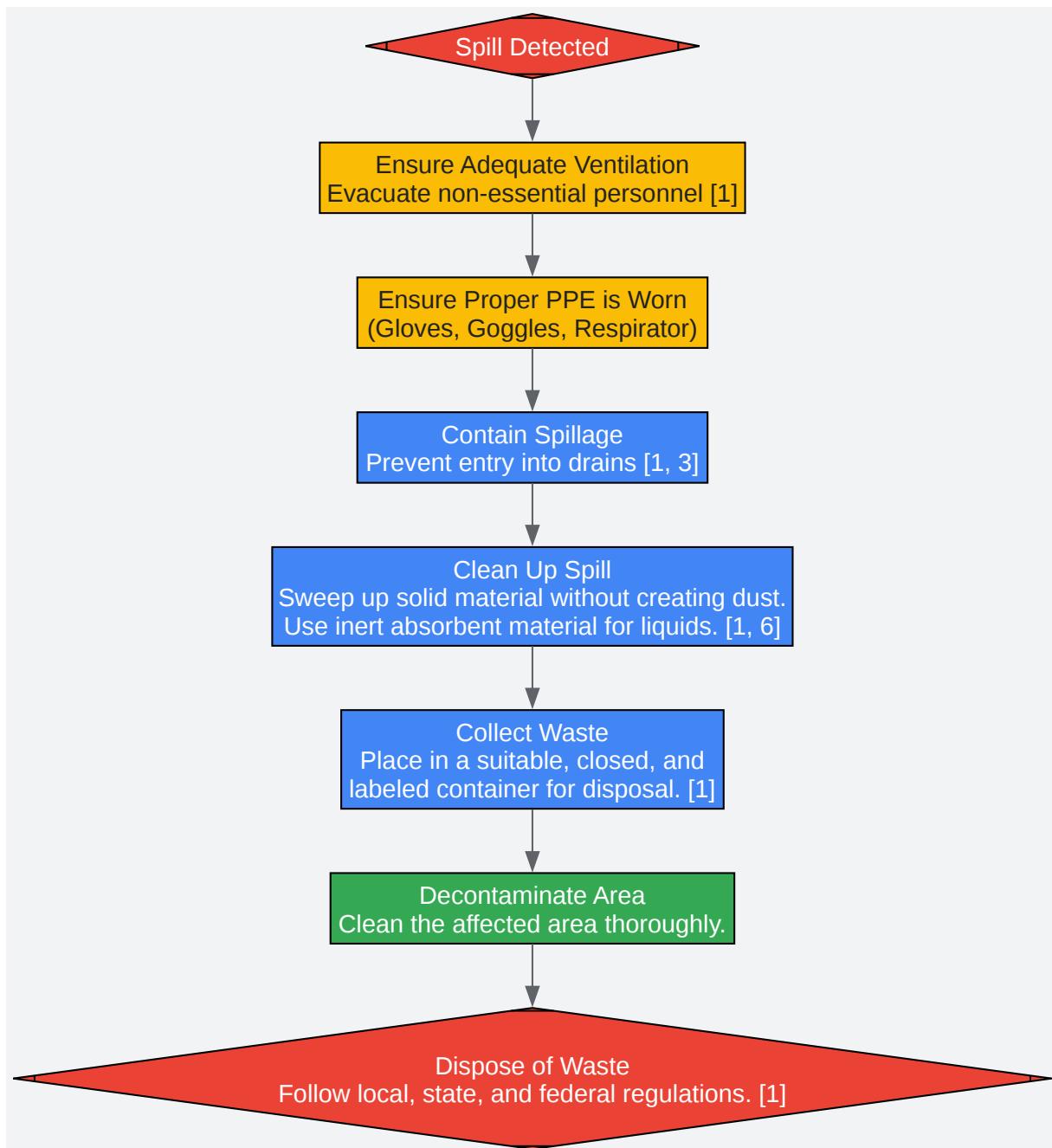
Caption: First-aid procedures for exposure to **4,5-Dimethylthiazole-2-thiol**.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][6]
- Specific Hazards from the Chemical: Combustion may produce toxic fumes, including carbon oxides (CO, CO<sub>2</sub>) and sulfur oxides (SO<sub>x</sub>).[5]
- Special Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[1][5]

## Accidental Release Measures

A systematic approach is crucial for managing spills safely and effectively.

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Caption: Workflow for handling an accidental release of **4,5-Dimethylthiazole-2-thiol**.

#### Personal Precautions:

- Use personal protective equipment as outlined in Section 5.[1]
- Avoid breathing dust and vapors.[1]
- Evacuate personnel to safe areas and ensure adequate ventilation.[1][6]

#### Environmental Precautions:

- Prevent further leakage or spillage if it is safe to do so.[1]
- Do not allow the product to enter drains, as discharge into the environment must be avoided. [1]

#### Methods for Containment and Cleaning Up:

- For solid spills, pick up and arrange for disposal without creating dust. Sweep up and shovel the material.[1]
- Keep the collected material in suitable, closed containers for disposal.[1][7]

## Toxicity Information

Detailed toxicological studies for **4,5-Dimethylthiazole-2-thiol** are not widely available in the provided search results. The GHS classification indicates it is harmful if swallowed and causes skin, eye, and respiratory irritation.[1][2] Users should handle the compound as a potentially hazardous substance at all times. For a related compound, 2,4-Dimethyl-5-Acetyl Thiazole, an oral LD50 of 100 mg/kg (ATE) was noted, indicating high toxicity.[8] However, this data should be used with caution as it is not for the specific compound in question.

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